

Personal protective equipment for handling Eniluracil

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Compound of Interest

Compound Name: Eniluracil

Cat. No.: B1684387

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Essential Safety and Handling Guide for Eniluracil

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Eniluracil**, a potent compound used in drug development and research. Adherence to these guidelines is essential to minimize exposure risk and ensure a safe laboratory environment for all personnel.

Eniluracil is an irreversible inhibitor of dihydropyrimidine dehydrogenase (DPD), an enzyme involved in the metabolism of pyrimidines. It is often used in combination with 5-fluorouracil (5-FU) in cancer research to enhance the efficacy of 5-FU. Due to its cytotoxic potential, stringent safety measures are required when handling this compound.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent dermal, ocular, and respiratory exposure to **Eniluracil**. The required level of PPE varies depending on the specific handling procedure, as detailed in the table below. All PPE should be disposable and removed in a designated area to prevent cross-contamination.

Activity	Gloves	Gown	Respiratory Protection	Eye/Face Protection
Receiving/Storage	Single pair, chemotherapy-tested	Not required unless leakage is suspected	Not required unless leakage is suspected	Not required unless leakage is suspected
Preparation/Compounding	Double pair, chemotherapy-tested	Disposable, impermeable, long-sleeved with tight cuffs	NIOSH-certified respirator (e.g., N95) within a ventilated enclosure	Goggles or face shield
Administration	Double pair, chemotherapy-tested	Disposable, impermeable, long-sleeved with tight cuffs	Surgical mask (face shield recommended)	Goggles or face shield
Waste Disposal	Double pair, chemotherapy-tested			

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